MB 660R NHS Ester for Flow Cytometry Applications: Application Notes and Protocols

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Compound of Interest

Compound Name:	*MB 660R NHS Ester*
Cat. No.:	*B13720212*

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Introduction

MB 660R NHS Ester is a bright and photostable, far-red fluorescent dye designed for the labeling of proteins, antibodies, and other biomolecules containing primary amines.[1][2] Its N-hydroxysuccinimide (NHS) ester functional group reacts efficiently with primary amines (e.g., the side chain of lysine residues) at a pH of 7-9 to form a stable, covalent amide bond.[2][3] With a maximal absorption at approximately 665 nm and emission around 685 nm, MB 660R is well-suited for excitation by the 633 nm or 635 nm laser lines commonly available on flow cytometers.[2][4] This rhodamine-based dye exhibits excellent water solubility and its fluorescence is pH-insensitive between pH 4 and 10.[2][4] The high brightness and photostability of MB 660R make it an ideal choice for demanding applications such as flow cytometry, enabling sensitive detection of target antigens.[2][4]

These application notes provide a comprehensive guide for the use of **MB 660R NHS Ester** in flow cytometry, including protocols for antibody conjugation, cell staining, and data analysis considerations.

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Product Specifications

A summary of the key quantitative data for **MB 660R NHS Ester** is presented in the table below.

Parameter	Value	Reference
Excitation Maximum (λmax)	~665 nm	[4][5]
Emission Maximum (λem)	~685 nm	[4][5]
Molar Extinction Coefficient	92,000 $cm^{-1}M^{-1}$	[4]
Molecular Weight	840.90 g/mol (protonated)	[4]
Reactive Group	N-Hydroxysuccinimide (NHS) Ester	[1][2]
Reactivity	Primary Amines	[1][2]

Antibody Conjugation Protocol

This protocol details the procedure for conjugating **MB 660R NHS Ester** to a typical IgG antibody.

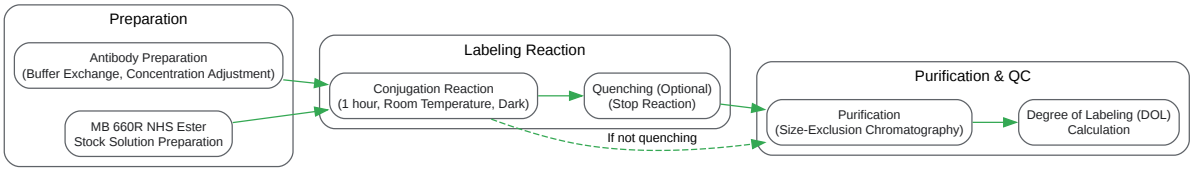
Materials and Reagents

- **MB 660R NHS Ester**
- Antibody to be labeled (in an amine-free buffer such as PBS)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- 1 M Sodium Bicarbonate ($NaHCO_3$), pH 8.3-8.5
- Purification resin (e.g., Sephadex G-25) or dialysis cassette (10K MWCO)
- Phosphate Buffered Saline (PBS), pH 7.2-7.4
- Quenching reagent (optional): 1 M Tris-HCl, pH 8.0 or 1.5 M Hydroxylamine, pH 8.5

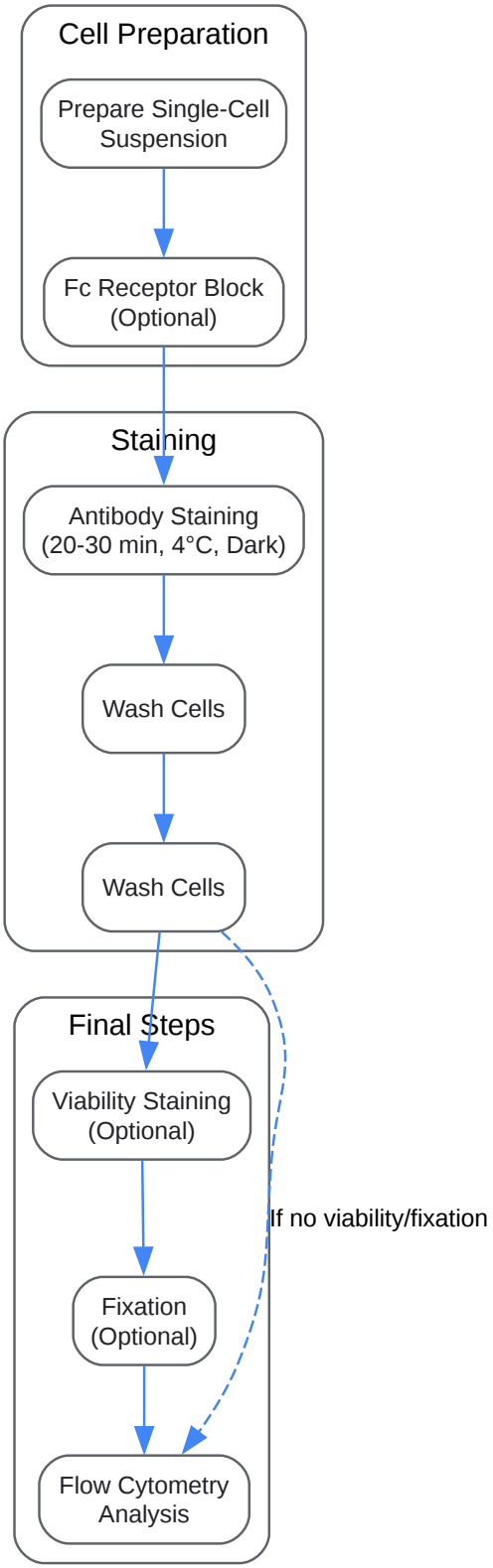
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Experimental Workflow for Antibody Conjugation

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